

Erythrinin G off-target effects in cell lines

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Compound of Interest

Compound Name: Erythrinin G

Cat. No.: B586755

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Important Notice: Information regarding the biological activity, mechanism of action, and off-target effects of **Erythrinin G** in cell lines is currently limited in publicly available scientific literature. While **Erythrinin G** is a known flavonoid isolated from the barks of *Erythrina variegata* and is commercially available from suppliers, detailed pharmacological studies are not yet published.[\[1\]](#)[\[2\]](#)[\[3\]](#)

This resource has been developed to address general queries and provide guidance based on the information available for related compounds and general principles of flavonoid pharmacology. As more research on **Erythrinin G** becomes available, this information will be updated.

Frequently Asked Questions (FAQs)

Q1: What is **Erythrinin G**?

A1: **Erythrinin G** is a flavonoid compound that has been isolated from the bark of *Erythrina variegata*.[\[1\]](#)[\[2\]](#) It belongs to the isoflavonoid class of natural products.

Q2: Is there any information on the biological activity of **Erythrinin G**?

A2: Currently, there is a lack of specific studies detailing the biological activities of **Erythrinin G**. However, other related compounds from the *Erythrina* genus have shown a range of pharmacological activities, including cytotoxic effects on cancer cell lines.[\[4\]](#)[\[5\]](#) For instance, the related compound Erythrinin C has demonstrated cytotoxicity against lung adenocarcinoma

and breast cancer cell lines in preliminary studies.^[6] It is important to note that these findings cannot be directly extrapolated to **Erythrinin G**.

Q3: Are there any known off-target effects of **Erythrinin G**?

A3: There are currently no published studies specifically investigating the on-target or off-target effects of **Erythrinin G**. Identifying off-target effects requires extensive experimental validation, which has not yet been reported for this compound.

Troubleshooting Guide for Unexpected Experimental Results

Researchers using **Erythrinin G** in cell-based assays may encounter unexpected results. While specific off-target effects are unknown, the following guide provides general troubleshooting steps based on the activities of other flavonoids.

Observed Issue	Potential Cause (Hypothetical)	Recommended Troubleshooting Steps
Unexpected Cell Death or Cytotoxicity	Flavonoids can induce apoptosis or necrosis through various mechanisms, including mitochondrial dysfunction or cell cycle arrest.[5]	1. Perform a dose-response curve to determine the IC50 value in your cell line. 2. Assess cell viability using multiple methods (e.g., MTT, trypan blue exclusion, Annexin V/PI staining). 3. Investigate markers of apoptosis (e.g., caspase activation, PARP cleavage) and necrosis.
Altered Cell Morphology	Changes in cell morphology can be indicative of effects on the cytoskeleton or cell adhesion.	1. Document morphological changes using microscopy. 2. Stain for key cytoskeletal components like F-actin (using phalloidin) and microtubules (using anti-tubulin antibodies).
Changes in Gene or Protein Expression Unrelated to the Hypothesized Target	Flavonoids are known to interact with multiple cellular targets, potentially leading to widespread changes in cellular signaling.	1. Perform a broad-spectrum analysis of changes in gene expression (e.g., RNA-seq) or protein levels (e.g., proteomics). 2. Validate key changes using RT-qPCR or Western blotting.

Experimental Protocols

As there are no specific published studies on **Erythrinin G**'s off-target effects, we provide a general protocol for an initial screen to identify potential off-target kinase interactions, a common off-target for small molecules.

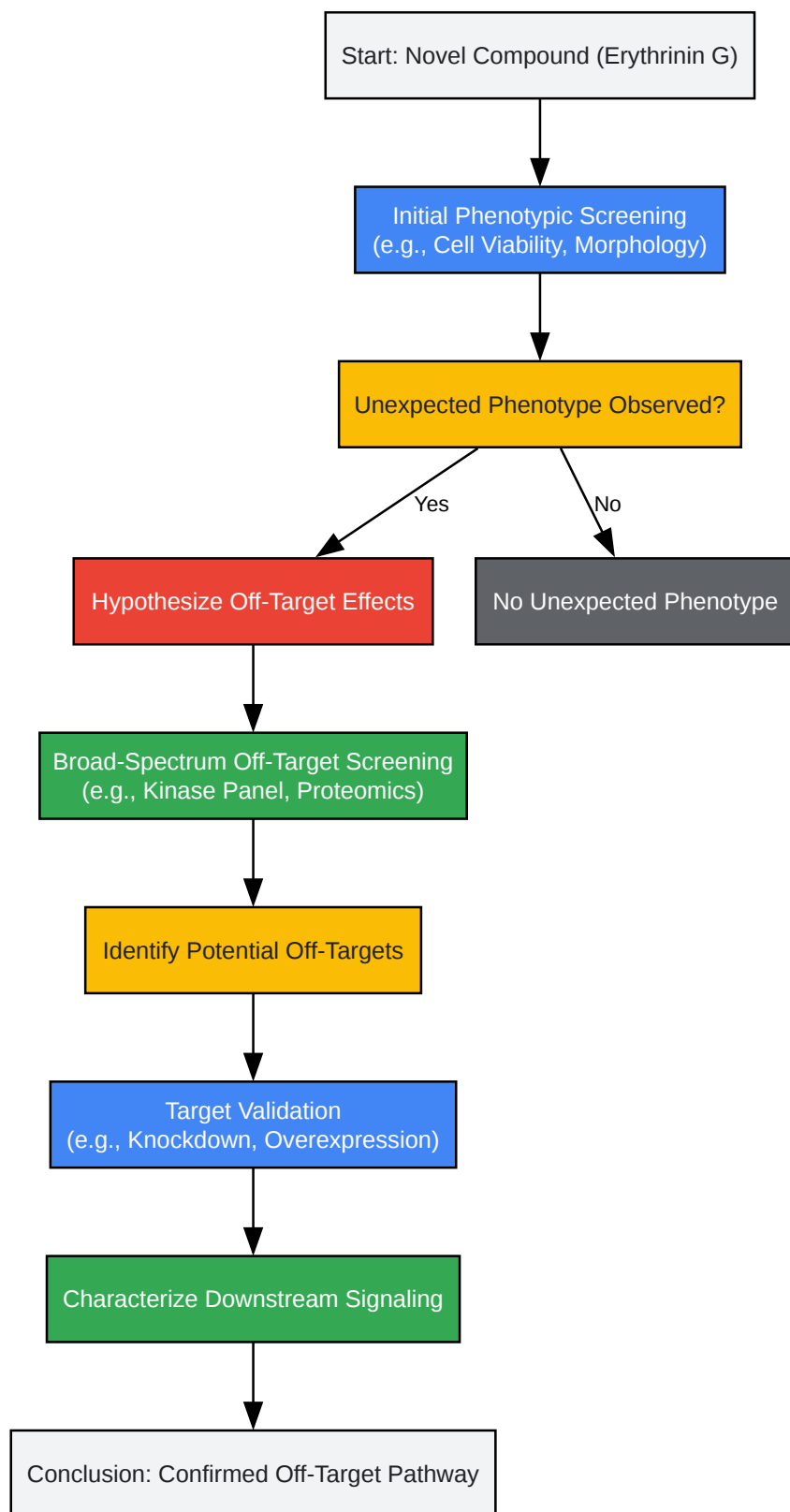
Protocol: Kinase Profiling Assay

This protocol outlines a general method for screening a compound against a panel of kinases to identify potential off-target interactions.

- **Compound Preparation:** Prepare stock solutions of **Erythrinin G** in a suitable solvent (e.g., DMSO). Create a dilution series to test a range of concentrations.
- **Kinase Panel Selection:** Choose a commercially available kinase panel that covers a broad range of the human kinome.
- **Assay Performance:** Follow the manufacturer's protocol for the chosen kinase assay platform (e.g., radiometric, fluorescence-based, or luminescence-based). This typically involves incubating the kinases with a substrate, ATP (often radiolabeled), and the test compound (**Erythrinin G**).
- **Data Analysis:** Measure the kinase activity at each concentration of **Erythrinin G**. Calculate the percent inhibition relative to a vehicle control. Determine the IC₅₀ value for any kinases that show significant inhibition.

Visualizing Experimental Logic

The following diagram illustrates a logical workflow for investigating the potential off-target effects of a novel compound like **Erythrinin G**.



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Workflow for Investigating Off-Target Effects.

This workflow provides a systematic approach for researchers to follow when beginning to characterize the biological effects of a compound with limited existing data.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Erythrinin G | CAS 1616592-61-0 | ScreenLib [screenlib.com]
- 3. Erythrinin G | CAS:1616592-61-0 | Manufacturer ChemFaces [chemfaces.com]
- 4. An Update of Erythrinan Alkaloids and Their Pharmacological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Apoptosis and G2/M Phase Cell Cycle Arrest Induced by Alkaloid Erythraline Isolated from Erythrina velutina in SiHa Cervical Cancer Cell - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chemrxiv.org [chemrxiv.org]
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